

Decyl Acetate (CAS No. 112-17-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Decyl acetate

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Decyl acetate (C₁₂H₂₄O₂), a fatty acid ester with the CAS number 112-17-4, is a colorless liquid recognized for its characteristic waxy, fruity, and slightly floral aroma. This comprehensive technical guide provides a detailed overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and an exploration of its role as an insect pheromone.

Chemical and Physical Properties

Decyl acetate is primarily utilized in the flavor and fragrance industries.^[1] Its physical and chemical properties are summarized in the tables below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₄ O ₂	[2]
Molecular Weight	200.32 g/mol	[2]
Appearance	Colorless liquid	[1]
Odor	Fruity, pear-like, waxy	[1]
Density	0.863 g/mL at 25 °C	[3]
Boiling Point	126-127 °C at 20 mmHg	[3]
Melting Point	-15.03 °C	[4]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[5]
Refractive Index	n _{20/D} 1.427	[3]
Solubility	Insoluble in water; soluble in alcohol and oils	[6]

Spectral Data

The structural identification of **decyl acetate** is supported by various spectroscopic techniques. Key spectral data are provided below.

Spectroscopic Technique	Key Data	Reference
¹ H NMR	Spectral data available	[7]
¹³ C NMR	Spectral data available	[7]
IR Spectroscopy	Spectral data available	[8]
Mass Spectrometry	Key fragments and spectral data available	[4]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **decyl acetate** are crucial for research and development. The following sections provide comprehensive experimental protocols.

Synthesis of Decyl Acetate via Fischer Esterification

This protocol describes the synthesis of **decyl acetate** from 1-decanol and glacial acetic acid using sulfuric acid as a catalyst.

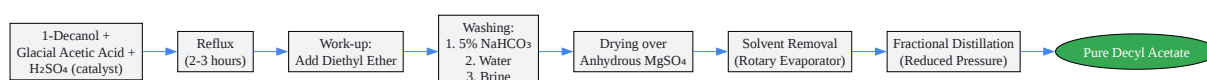
Materials:

- 1-Decanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid
- Diethyl ether
- 5% Sodium Bicarbonate solution
- Saturated Sodium Chloride (brine) solution
- Anhydrous Magnesium Sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Erlenmeyer flask
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 1-decanol and a molar excess of glacial acetic acid. Slowly add a catalytic amount of concentrated sulfuric acid while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle for 2-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and add diethyl ether to dissolve the organic components.
- **Washing:**
 - Wash the organic layer with a 5% sodium bicarbonate solution to neutralize the excess acetic acid and the sulfuric acid catalyst. Vent the separatory funnel frequently to release the pressure from the evolved carbon dioxide.
 - Wash the organic layer with water.
 - Finally, wash with a saturated sodium chloride (brine) solution to remove residual water.[9]
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the diethyl ether using a rotary evaporator.
- **Purification:** Purify the crude **decyl acetate** by fractional distillation under reduced pressure. Collect the fraction boiling at 126-127 °C at 20 mmHg.[3]

Diagram of Fischer Esterification Workflow:

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Fischer Esterification Workflow

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol outlines the analysis of the synthesized **decyl acetate** for purity and structural confirmation.

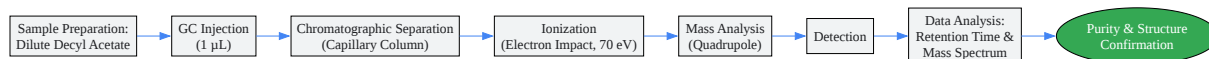
Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fatty acid ester analysis (e.g., DB-5ms)

Procedure:

- Sample Preparation: Dilute a small amount of the purified **decyl acetate** in a suitable solvent, such as hexane or ethyl acetate.
- Injection: Inject a 1 μL aliquot of the prepared sample into the GC injector port.
- GC Conditions:
 - Injector Temperature: 250 $^{\circ}\text{C}$
 - Oven Temperature Program: Start at a suitable initial temperature (e.g., 80 $^{\circ}\text{C}$), hold for a few minutes, then ramp up to a final temperature (e.g., 280 $^{\circ}\text{C}$) at a rate of 10-20 $^{\circ}\text{C}/\text{min}$.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: Scan from a suitable m/z range (e.g., 40-400 amu).
- Data Analysis: Identify the **decyl acetate** peak based on its retention time and compare the obtained mass spectrum with a reference spectrum from a database (e.g., NIST).

Diagram of GC-MS Analysis Workflow:



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GC-MS Analysis Workflow

Biological Activity: Insect Pheromone

Decyl acetate is known to function as a synthetic pheromone, attracting male false codling moths (*Cryptophlebia leucotreta*).^[10] The following experimental protocols are representative of methods used to evaluate the behavioral response of insects to pheromones.

Electroantennography (EAG) Bioassay

EAG is a technique used to measure the electrical response of an insect's antenna to a volatile compound.^[1]

Materials:

- **Decyl acetate**
- Solvent (e.g., hexane)
- Insect specimens (e.g., male false codling moths)
- EAG system (micromanipulators, electrodes, amplifier, data acquisition system)
- Dissection microscope
- Humidified and purified air delivery system

Procedure:

- **Antenna Preparation:** An antenna is excised from a live, immobilized insect under a dissection microscope.
- **Electrode Placement:** The base and the tip of the excised antenna are placed in contact with two electrodes containing a conductive solution.
- **Stimulus Delivery:** A continuous stream of humidified and purified air is passed over the antenna. A puff of air containing a known concentration of **decyl acetate** is introduced into the airstream.
- **Data Recording:** The electrical potential change (depolarization) across the antenna is recorded. The amplitude of the response is indicative of the sensitivity of the antennal receptors to the compound.

Wind Tunnel Bioassay

A wind tunnel is used to observe the upwind flight behavior of insects in response to a pheromone plume.

Materials:

- Wind tunnel
- **Decyl acetate**
- Dispenser (e.g., rubber septum)
- Insect specimens
- Video recording equipment

Procedure:

- **Pheromone Source:** A dispenser is loaded with a specific dose of **decyl acetate** and placed at the upwind end of the wind tunnel.
- **Insect Release:** Insects are released at the downwind end of the tunnel.

- **Behavioral Observation:** The flight behavior of the insects is observed and recorded. Key behaviors to note include taking flight, upwind flight orientation, and contact with the pheromone source.

Diagram of Insect Olfactory Signaling Pathway:



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Insect Olfactory Signaling Pathway

Safety and Handling

Decyl acetate is a combustible liquid and should be handled with appropriate safety precautions.[5] It may cause mild skin and eye irritation.[5] Always consult the Safety Data Sheet (SDS) before use and handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.

Conclusion

Decyl acetate is a versatile compound with significant applications in the flavor, fragrance, and pest management industries. The detailed technical information and experimental protocols provided in this guide serve as a valuable resource for researchers and professionals engaged in the study and application of this fatty acid ester. Further research into its biological activities and potential applications is warranted.

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